

Meta-analysis of Lyciumamide A research for therapeutic potential.

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Compound of Interest

Compound Name: *Lyciumamide A*

Cat. No.: *B12388840*

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Lyciumamide A: A Meta-Analysis of its Therapeutic Potential

A comprehensive review of the current research on **Lyciumamide A**, a phenolic amide isolated from *Lycium barbarum*, reveals a promising natural compound with significant therapeutic potential, particularly in the areas of neuroprotection. This guide provides a comparative analysis of **Lyciumamide A**'s efficacy against other agents, supported by experimental data, to aid researchers, scientists, and drug development professionals in their evaluation of this compound.

Neuroprotective Effects of Lyciumamide A

Lyciumamide A has demonstrated notable neuroprotective properties in preclinical studies. Research indicates its ability to shield neuronal cells from damage induced by excitotoxicity and oxidative stress, common pathological mechanisms in a range of neurodegenerative diseases.

Comparison of Neuroprotective Efficacy

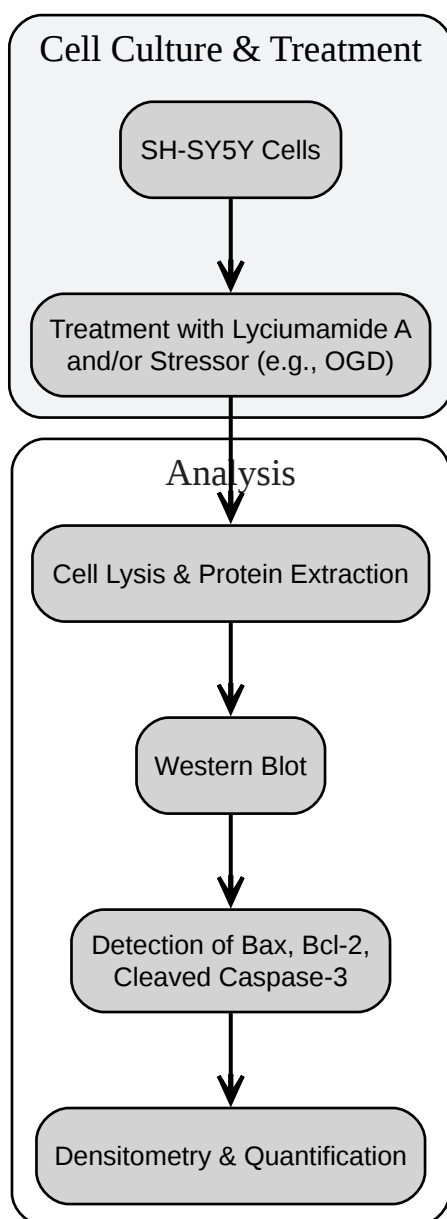
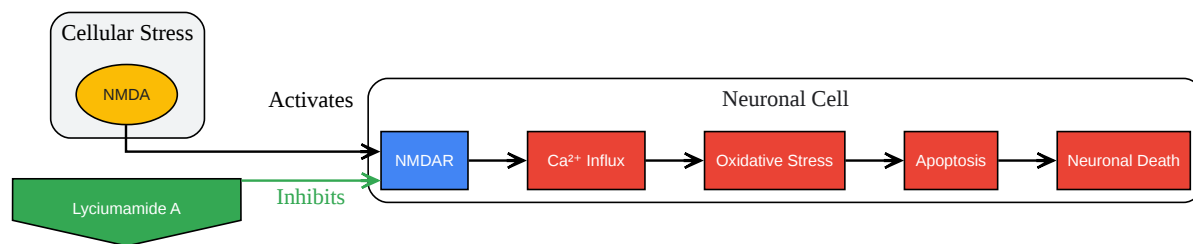
The following table summarizes the neuroprotective effects of **Lyciumamide A** in comparison to other neuroprotective agents in the SH-SY5Y human neuroblastoma cell line, a widely used in vitro model for neuronal studies.

Compound	Concentration	Treatment Condition	Cell Viability (%)	LDH Release (% of Control)	Reference
Lyciumamide A	10 μ M	NMDA (1 mM)	~80%	~120%	[1]
Lyciumamide A	20 μ M	NMDA (1 mM)	~90%	~110%	[1]
Lyciumamide A	40 μ M	NMDA (1 mM)	~95%	~105%	[1]
Memantine	2.5 μ M	A β (2 μ g/ μ L)	Increased	Not Reported	[2]
Memantine	1 μ M	NMDA (0.5 mM)	~65% recovery	Not Reported	[3]
Edaravone	25 μ M	ZnO NPs	Increased	Not Reported	[4]
Edaravone	40 μ M	A β (25-35)	Increased	Not Reported	[5]

Mechanism of Neuroprotection

Lyciumamide A exerts its neuroprotective effects through a multi-faceted mechanism. A key aspect is its ability to antagonize the N-methyl-D-aspartate receptor (NMDAR), thereby preventing excessive calcium influx that leads to excitotoxicity.[4][6] Furthermore, **Lyciumamide A** has been shown to mitigate oxidative stress and inhibit apoptosis.[1][6]

The signaling pathway below illustrates the proposed neuroprotective mechanism of **Lyciumamide A**.



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